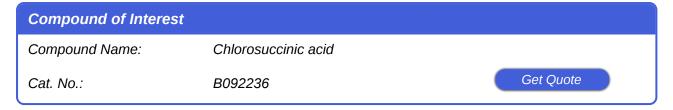


An In-depth Technical Guide to Chlorosuccinic Acid: Nomenclature, Properties, and Synthesis

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **chlorosuccinic acid**, a halogenated derivative of succinic acid. This document covers its nomenclature, physicochemical properties, and a detailed experimental protocol for its synthesis, making it a valuable resource for professionals in chemical research and drug development.

Nomenclature and Synonyms

Chlorosuccinic acid is a dicarboxylic acid with the chemical formula C₄H₅ClO₄.[1][2] The presence of a chiral center at the carbon atom bonded to the chlorine atom gives rise to two enantiomers, (R)- and (S)-**chlorosuccinic acid**, as well as the racemic mixture.

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is 2-chlorobutanedioic acid.[1][2]

Common synonyms and identifiers for **chlorosuccinic acid** include:

- 2-Chlorosuccinic acid[2]
- Monochlorosuccinic acid[2]
- Chlorobutanedioic acid[2]
- Butanedioic acid, 2-chloro-[2][3]



- Succinic acid, chloro-[3]
- (S)-2-Chlorosuccinic acid (for the S-enantiomer)[4][5]
- L-Chlorosuccinic acid (for the S-enantiomer)[4][5]
- (R)-2-Chlorosuccinic acid (for the R-enantiomer)[6]
- D-(+)-Chlorosuccinic acid (for the R-enantiomer)[6]

Physicochemical Properties

The properties of **chlorosuccinic acid** are summarized in the table below. These values are essential for its application in various experimental and industrial settings.

| Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C ₄ H ₅ ClO ₄ | [1][2] |
| Molecular Weight | 152.53 g/mol | [1][2] |
| Melting Point | 150-153 °C | [1][5] |
| Boiling Point | 235.8 °C at 760 mmHg | [1][5] |
| Density | 1.595 g/cm ³ | [1][5] |
| Flash Point | 96.4 °C | [1][5] |
| Vapor Pressure | 0.017 mmHg at 25°C | [5] |
| Appearance | White to Beige Powder or Crystals | [1] |

Experimental Protocol: Synthesis of S-(-)-Chlorosuccinic Acid

This section details a common method for the synthesis of S-(-)-**chlorosuccinic acid** from S-(+)-aspartic acid.[7][8]



3.1 Materials and Reagents:

- S-(+)-aspartic acid
- Sodium nitrite (NaNO₂)
- Concentrated hydrochloric acid (HCl)
- Sodium chloride (NaCl)
- · Demineralized water

3.2 Procedure:

- A suspension of S-(+)-aspartic acid is prepared in demineralized water.
- Concentrated hydrochloric acid and sodium chloride are added to the suspension. The molar ratio of S-(+)-aspartic acid to sodium chloride should be between 1:0.3 and 1:0.5.[7]
- The mixture is cooled to a temperature between -10°C and -20°C, with -15°C being the preferred temperature.[7]
- Solid sodium nitrite is then added portion-wise to the vigorously stirred mixture over a period of approximately 2 hours, while maintaining the temperature at -5°C under a nitrogen blanket.[7][8]
- Upon completion of the reaction, the product, S-(-)-chlorosuccinic acid, is isolated by precipitation by cooling the reaction mixture.
- The crude product can be further purified by crystallization from water.[7][8]

This process, with yields reported between 80-87%, provides an effective method for producing the S-enantiomer of **chlorosuccinic acid**.[7]

Visualization of Synthesis Pathway

The following diagram illustrates the workflow for the synthesis of S-(-)-chlorosuccinic acid.





Click to download full resolution via product page

Caption: Synthesis workflow for S-(-)-chlorosuccinic acid.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. Chlorosuccinic acid | C4H5ClO4 | CID 27655 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CAS Common Chemistry [commonchemistry.cas.org]
- 4. (S)-Chlorosuccinic acid | C4H5ClO4 | CID 9793861 PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Cas 4198-33-8,(S)-2-CHLOROSUCCINIC ACID | lookchem [lookchem.com]
- 6. Chlorosuccinic acid, (R)- | C4H5ClO4 | CID 107520 PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. EP1468979A1 Process for preparing S-(-)-chlorosuccinic acid Google Patents [patents.google.com]
- 8. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Chlorosuccinic Acid: Nomenclature, Properties, and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092236#synonyms-and-iupac-nomenclature-for-chlorosuccinic-acid]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com